

Application Note: Comprehensive Characterization of Pyrazine-2,6-dicarboxylic Acid

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Compound of Interest

Compound Name: *Pyrazine-2,6-dicarboxylic Acid*

CAS No.: 940-07-8

Cat. No.: B1365158

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Introduction and Scope

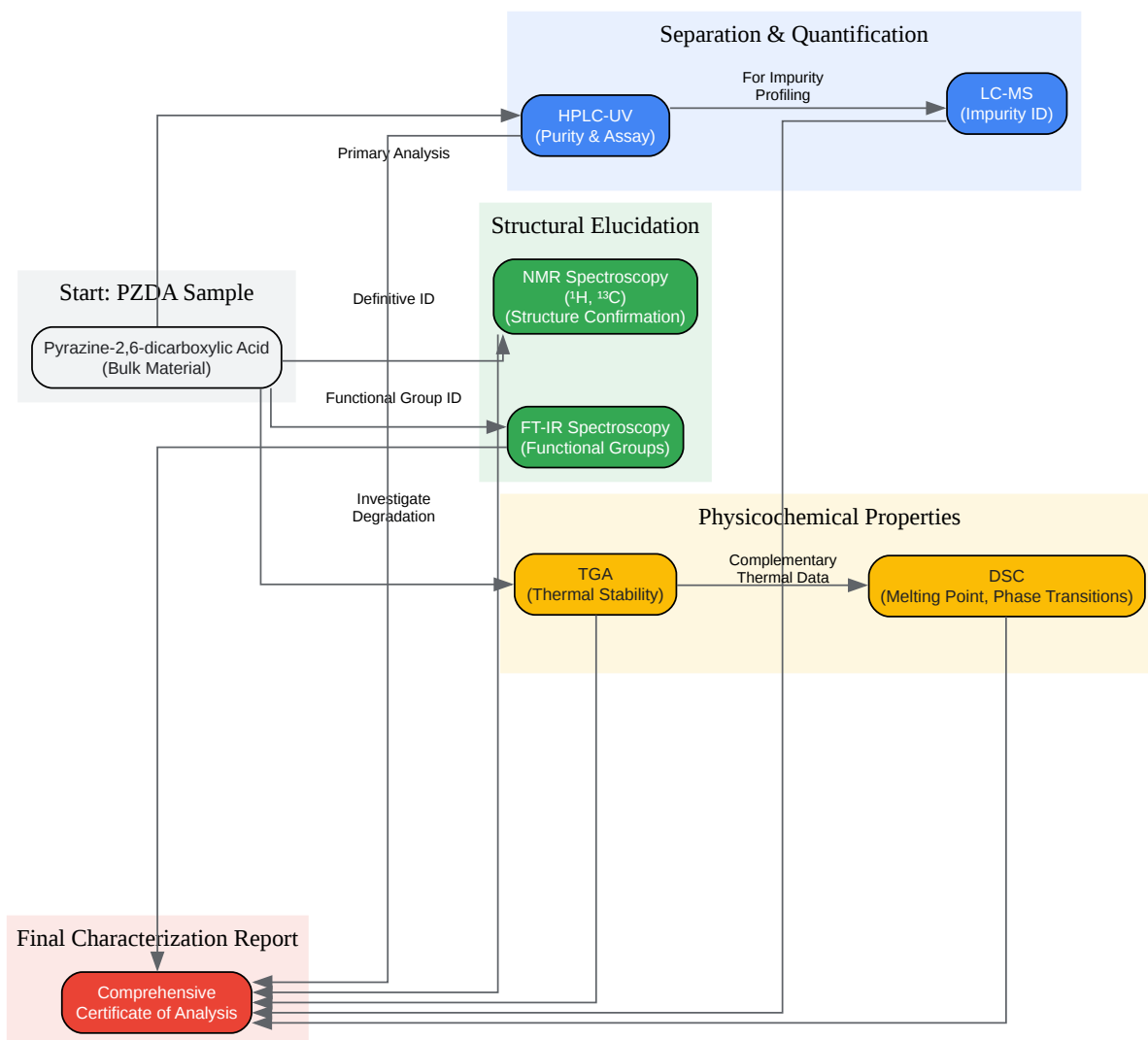
Pyrazine-2,6-dicarboxylic acid (PZDA) is a heterocyclic organic compound with the molecular formula $C_6H_4N_2O_4$ [1]. It serves as a critical building block and a key ligand in the synthesis of metal-organic frameworks (MOFs), coordination polymers, and pharmaceutical intermediates[2][3]. The precise chemical structure, purity, and physical properties of PZDA are paramount to its function and performance in these applications. Therefore, robust analytical characterization is essential for quality control, batch release, and research and development.

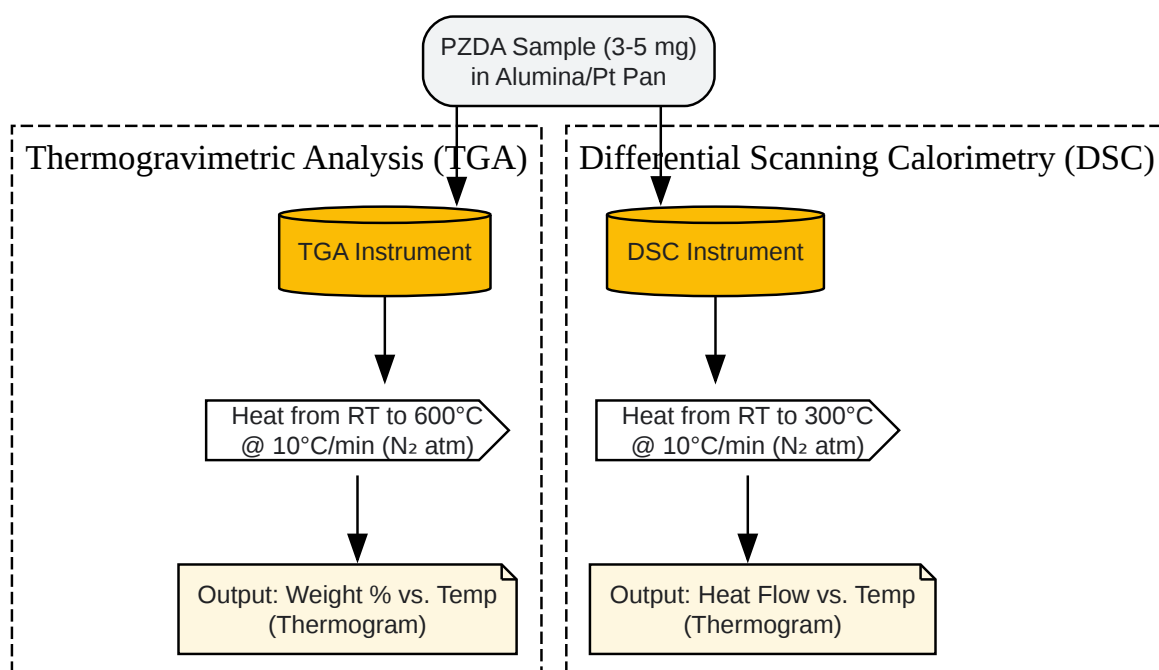
This application note provides a comprehensive guide for researchers, scientists, and drug development professionals on the state-of-the-art analytical methods for the thorough characterization of **Pyrazine-2,6-dicarboxylic acid**. The protocols herein are designed to establish identity, quantify purity, identify impurities, and determine key physicochemical properties. The methodologies are grounded in established principles of analytical chemistry and adhere to the validation characteristics outlined in regulatory guidelines such as ICH Q2(R1)[4][5].

The following sections detail protocols for chromatographic, spectroscopic, and thermal analysis techniques, explaining the causality behind experimental choices to ensure scientifically sound and reproducible results.

Integrated Analytical Workflow

A multi-technique approach is necessary for the unambiguous characterization of PZDA. Each technique provides a unique and complementary piece of information. The logical flow of analysis typically starts with chromatographic methods for purity assessment, followed by spectroscopic techniques for structural confirmation and functional group analysis, and concludes with thermal methods to understand its stability and physical transitions.





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Sources

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- 2. Mechanochemical synthesis of pyrazine:dicarboxylic acid cocrystals and a study of dissociation by quantitative phase analysis - CrystEngComm (RSC Publishing) [pubs.rsc.org]
- 3. A comparison of sensitized Ln(III) emission using pyridine- and pyrazine-2,6-dicarboxylates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. ICH Q2(R1) Validation of Analytical Procedures: Text and Methodology - ECA Academy [gmp-compliance.org]
- 5. database.ich.org [database.ich.org]

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